

Commercial Sources and Purchasing of 5,6-Epoxyretinoic Acid for Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Epoxyretinoic acid

Cat. No.: B027418

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

5,6-Epoxyretinoic acid is a biologically active metabolite of all-trans-retinoic acid (atRA) and a potent agonist of all isoforms of the retinoic acid receptor (RAR). Its ability to induce cell differentiation and growth arrest in various cancer cell lines has made it a valuable tool in cancer research and drug development. This document provides a comprehensive guide to the commercial sources of **5,6-Epoxyretinoic acid**, along with detailed protocols for its application in cell-based assays and a summary of its quantitative biological activity.

Commercial Availability

5,6-Epoxyretinoic acid is available from several commercial suppliers specializing in research chemicals. When purchasing, it is crucial to consider the purity, formulation, and storage requirements of the compound. The following table summarizes the information from various vendors.

Supplier	Product Name	CAS Number	Purity	Formulation	Storage
Cayman Chemical	all-trans-5,6-epoxy Retinoic Acid	13100-69-1	≥96%	A solid	-80°C
Santa Cruz Biotechnology	all-trans 5,6-Epoxy Retinoic Acid	13100-69-1	Not specified	Solid	-20°C
MedChemExpress	5,6-Epoxyretinoic acid	13100-69-1	>98%	Solid	-20°C (powder)
SynZeal	5,6-Epoxy-All-Trans-Retinoic Acid	13100-69-1	Not specified	Not specified	Not specified
Simson Pharma	All-trans 5,6-Epoxy Retinoic Acid	13100-69-1	Not specified	Not specified	Custom Synthesis
TargetMol	all-trans-5,6-epoxy Retinoic Acid	13100-69-1	Not specified	Powder	-20°C (3 years)
Flexbio System	5,6-Epoxyretinoic acid	13100-69-1	Not specified	Not specified	Not specified
United States Biological	all-trans 5,6-Epoxy Retinoic Acid	13100-69-1	Highly Purified	Pale Yellow Solid	-20°C

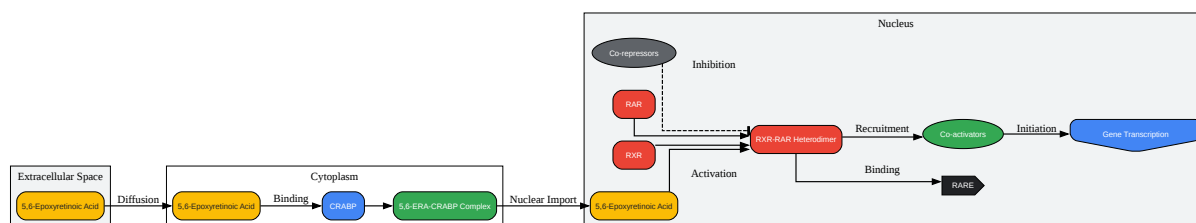
Biological Activity and Quantitative Data

5,6-Epoxyretinoic acid acts as an agonist for all three retinoic acid receptor (RAR) isoforms (α , β , and γ). This interaction triggers a signaling cascade that ultimately leads to changes in gene expression, resulting in cell differentiation and growth arrest in susceptible cell lines.

Parameter	Cell Line/Model	Value	Reference
EC50 for RAR α	-	77 nM	
EC50 for RAR β	-	35 nM	
EC50 for RAR γ	-	4 nM	
EC50 for Differentiation	NB4 (promyelocytic leukemia)	99.5 \pm 1.5 nM	
Growth Inhibition	MCF-7 (breast cancer), NB4	1 μ M induces growth arrest	
In Vivo Activity	Vitamin A-deficient rats	0.5% as active as all-trans-retinoic acid in promoting growth	

Signaling Pathway

As an RAR agonist, **5,6-Epoxyretinoic acid** follows the canonical retinoic acid signaling pathway. The simplified pathway is depicted below.



[Click to download full resolution via product page](#)

Fig. 1: Simplified RAR signaling pathway activated by **5,6-Epoxyretinoic acid**.

Experimental Protocols

The following are generalized protocols for common cell-based assays using **5,6-Epoxyretinoic acid**. For detailed, step-by-step instructions, it is highly recommended to consult the original research articles cited.

Cell Proliferation Assay in MCF-7 Cells

This protocol is based on the methods described in studies investigating the effects of retinoic acid metabolites on breast cancer cell growth.

Objective: To determine the effect of **5,6-Epoxyretinoic acid** on the proliferation of MCF-7 human breast cancer cells.

Materials:

- MCF-7 cells
- DMEM supplemented with 10% FBS, penicillin (100 U/mL), and streptomycin (100 µg/mL)
- **5,6-Epoxyretinoic acid** stock solution (e.g., 10 mM in DMSO)
- Trypsin-EDTA
- Phosphate-buffered saline (PBS)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or similar cell viability reagent
- DMSO
- Microplate reader

Workflow:

- To cite this document: BenchChem. [Commercial Sources and Purchasing of 5,6-Epoxyretinoic Acid for Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b027418#commercial-sources-and-purchasing-5-6-epoxyretinoic-acid-for-research\]](https://www.benchchem.com/product/b027418#commercial-sources-and-purchasing-5-6-epoxyretinoic-acid-for-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com